

Measuring Substance P Release from Primary Sensory Neurons: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *[Pro9] Substance P*

Cat. No.: *B15747524*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Substance P, a neuropeptide of the tachykinin family, is a key mediator in pain transmission and neurogenic inflammation.^[1] It is released from the terminals of primary sensory neurons in both the central and peripheral nervous systems.^{[1][2]} The measurement of Substance P release from these neurons is a critical tool for researchers in pain, inflammation, and neuroscience, as well as for professionals in drug development targeting these pathways. These application notes provide detailed protocols for the culture of primary sensory neurons, the induction of Substance P release, and its quantification using common immunoassay techniques.

A primary mechanism for inducing Substance P release from sensory neurons involves the activation of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, a non-selective cation channel.^{[3][4]} Capsaicin, the pungent compound in chili peppers, is a potent agonist of the TRPV1 receptor and is widely used experimentally to stimulate Substance P release.^[3]

Methods for Quantifying Substance P

The two most common methods for the quantification of Substance P in biological samples are the Enzyme-Linked Immunosorbent Assay (ELISA) and the Radioimmunoassay (RIA). Both are competitive immunoassays that offer high sensitivity and specificity.^[5]

Feature	Enzyme-Linked Immunosorbent Assay (ELISA)	Radioimmunoassay (RIA)
Principle	Competitive binding using an enzyme-labeled antigen or antibody. ^[5]	Competitive binding using a radioactively labeled antigen. ^[5]
Label	Enzyme (e.g., Horseradish Peroxidase, Alkaline Phosphatase). ^[5]	Radioisotope (e.g., Iodine-125). ^[5]
Detection	Colorimetric or fluorescent signal. ^[6]	Scintillation counting of radioactivity. ^[6]
Sensitivity	High, with some modern kits detecting in the low picogram per milliliter range. ^[6]	Historically considered more sensitive, capable of detecting picogram or femtogram levels. ^[6]
Safety	Generally safer, with no radioactive materials. ^[6]	Requires handling of radioactive isotopes, with associated safety protocols and disposal procedures. ^[6]
Cost	Generally more cost-effective. ^[6]	Can be more expensive due to the cost of radioisotopes and disposal. ^[6]
Throughput	Well-suited for high-throughput screening of large numbers of samples. ^[7]	Can be lower throughput compared to ELISA.
Typical Assay Range	e.g., 39.0 - 2,500 pg/mL (R&D Systems Kit).	Varies by kit, but can have a broad dynamic range.

Experimental Protocols

Protocol 1: Primary Culture of Dorsal Root Ganglion (DRG) Neurons

This protocol describes the isolation and culture of primary sensory neurons from the dorsal root ganglia of rodents, a widely used model for studying neurotransmitter release.^[8]

Materials:

- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Horse Serum
- Penicillin/Streptomycin
- Nerve Growth Factor (NGF)
- Collagenase Type IA
- Trypsin
- Poly-D-lysine or Poly-L-lysine
- Laminin
- Culture dishes or plates

Procedure:

- **Prepare Culture Plates:** Coat culture plates with poly-D-lysine or poly-L-lysine, followed by laminin to promote neuronal attachment and growth.
- **Dissection:** Euthanize neonatal or adult rodents according to approved animal care protocols. Dissect the dorsal root ganglia from the spinal column under sterile conditions.

- **Enzymatic Digestion:** Transfer the ganglia to a tube containing DMEM with collagenase and trypsin. Incubate to dissociate the tissue into a single-cell suspension.
- **Mechanical Dissociation:** Gently triturate the ganglia using a fire-polished Pasteur pipette to further dissociate the cells.
- **Plating:** Centrifuge the cell suspension and resuspend the pellet in culture medium (DMEM supplemented with FBS, horse serum, penicillin/streptomycin, and NGF). Plate the cells onto the prepared culture dishes.
- **Incubation:** Culture the neurons in a humidified incubator at 37°C with 5% CO₂. The neurons can typically be used for experiments after 24-48 hours.

Protocol 2: Capsaicin-Induced Substance P Release Assay

This protocol details the stimulation of cultured DRG neurons with capsaicin to induce the release of Substance P.

Materials:

- Cultured DRG neurons (from Protocol 1)
- Hanks' Balanced Salt Solution (HBSS) or similar physiological buffer
- Capsaicin stock solution (in ethanol or DMSO)
- Pipettes and sterile tips
- Microcentrifuge tubes

Procedure:

- **Pre-incubation:** Gently wash the cultured DRG neurons twice with pre-warmed HBSS to remove the culture medium.
- **Stimulation:** Add HBSS containing the desired concentration of capsaicin to the cells. For a dose-response experiment, prepare a serial dilution of capsaicin. A vehicle control (buffer

with the same concentration of ethanol or DMSO as the highest capsaicin concentration) should be included.

- Incubation: Incubate the cells with the capsaicin solution for a defined period (e.g., 10-30 minutes) at 37°C.
- Sample Collection: Carefully collect the supernatant (the buffer containing the released Substance P) from each well and transfer it to a microcentrifuge tube.
- Sample Storage: Immediately place the collected samples on ice. For long-term storage, freeze the samples at -80°C.
- Quantification: Analyze the concentration of Substance P in the collected supernatants using either ELISA (Protocol 3) or RIA (Protocol 4).

Quantitative Data: Capsaicin-Induced Substance P Release

The release of Substance P in response to capsaicin is dose-dependent. The following table summarizes quantitative data from various studies. It is important to note that experimental conditions such as the model system (e.g., cultured dorsal root ganglion neurons, spinal cord slices) and measurement techniques can influence the results.

Capsaicin Concentration	Fold Increase in Substance P Release (approx.)	Model System	Reference
300 nM	~3-fold (not statistically significant in this study)	iPSC-derived human peripheral sensory neurons	[9]
10 μ M	~2-fold	Cultured rat dorsal root ganglion neurons	[10][11]
25 μ M	(Inhibited by 29% with biglycan pre-incubation)	Cultured rabbit dorsal root ganglion neurons	[12]
100 μ M	~10.6-fold	Cultured rabbit dorsal root ganglion neurons	[12]
500 μ M	~13.7-fold	Cultured rabbit dorsal root ganglion neurons	[12]

Protocol 3: Substance P Quantification by ELISA

This is a general protocol for a competitive ELISA, based on commercially available kits (e.g., R&D Systems, RayBiotech). Always refer to the specific kit manufacturer's instructions for detailed procedures.

Materials:

- Substance P ELISA kit (containing pre-coated microplate, standards, detection antibody, streptavidin-HRP, substrate, and stop solution)
- Collected cell culture supernatants (from Protocol 2)
- Wash buffer
- Microplate reader

Procedure:

- Reagent Preparation: Prepare all reagents, standards, and samples as instructed in the kit manual.
- Standard Curve: Prepare a serial dilution of the Substance P standard to generate a standard curve.
- Assay Procedure:
 - Add a specific volume of standard or sample to each well of the pre-coated microplate.
 - Add the detection antibody to each well.
 - Incubate for the recommended time and temperature.
 - Wash the wells multiple times with wash buffer.
 - Add streptavidin-HRP to each well and incubate.
 - Wash the wells again.
 - Add the TMB substrate solution and incubate in the dark.
 - Add the stop solution to terminate the reaction.
- Data Acquisition: Read the absorbance of each well at the appropriate wavelength (typically 450 nm) using a microplate reader.
- Data Analysis: Generate a standard curve by plotting the absorbance values of the standards against their known concentrations. Use the standard curve to determine the concentration of Substance P in the unknown samples.

Protocol 4: Substance P Quantification by RIA

This is a general protocol for a competitive RIA.^[13] Due to the use of radioactive materials, all work must be performed in a licensed facility with appropriate safety precautions.

Materials:

- Substance P RIA kit (containing antibody, radiolabeled Substance P tracer, and standards)

- Collected cell culture supernatants (from Protocol 2)
- Assay buffer
- Scintillation counter and scintillation fluid

Procedure:

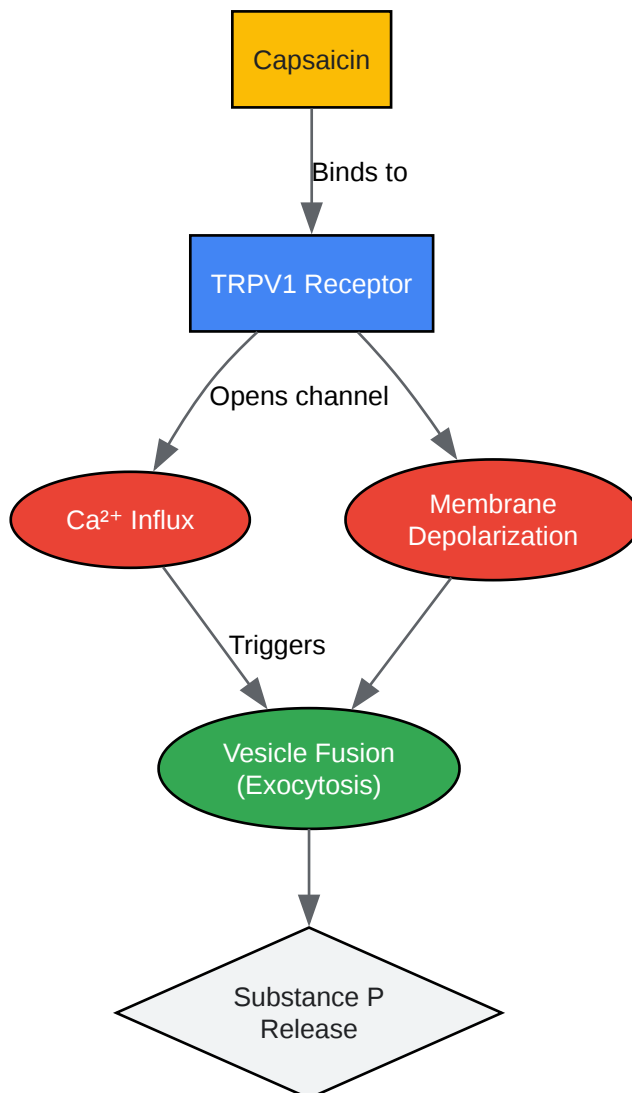
- Reagent Preparation: Prepare all reagents, standards, and samples according to the kit instructions.
- Standard Curve: Prepare a serial dilution of the Substance P standard.
- Assay Procedure:
 - In assay tubes, add the assay buffer, standard or sample, Substance P antibody, and radiolabeled Substance P tracer.
 - Incubate the tubes for the specified time and temperature to allow for competitive binding.
 - Precipitate the antibody-bound fraction.
 - Centrifuge the tubes and decant the supernatant.
- Data Acquisition: Measure the radioactivity in the pellets using a gamma counter.
- Data Analysis: Generate a standard curve by plotting the percentage of bound radioactivity against the concentration of the standards. Calculate the Substance P concentration in the samples from this curve.

Signaling Pathways and Experimental Workflow

Capsaicin-Induced Substance P Release Signaling Pathway

The binding of capsaicin to the TRPV1 receptor on primary sensory neurons initiates a signaling cascade that leads to the release of Substance P.

Capsaicin-Induced Substance P Release Pathway



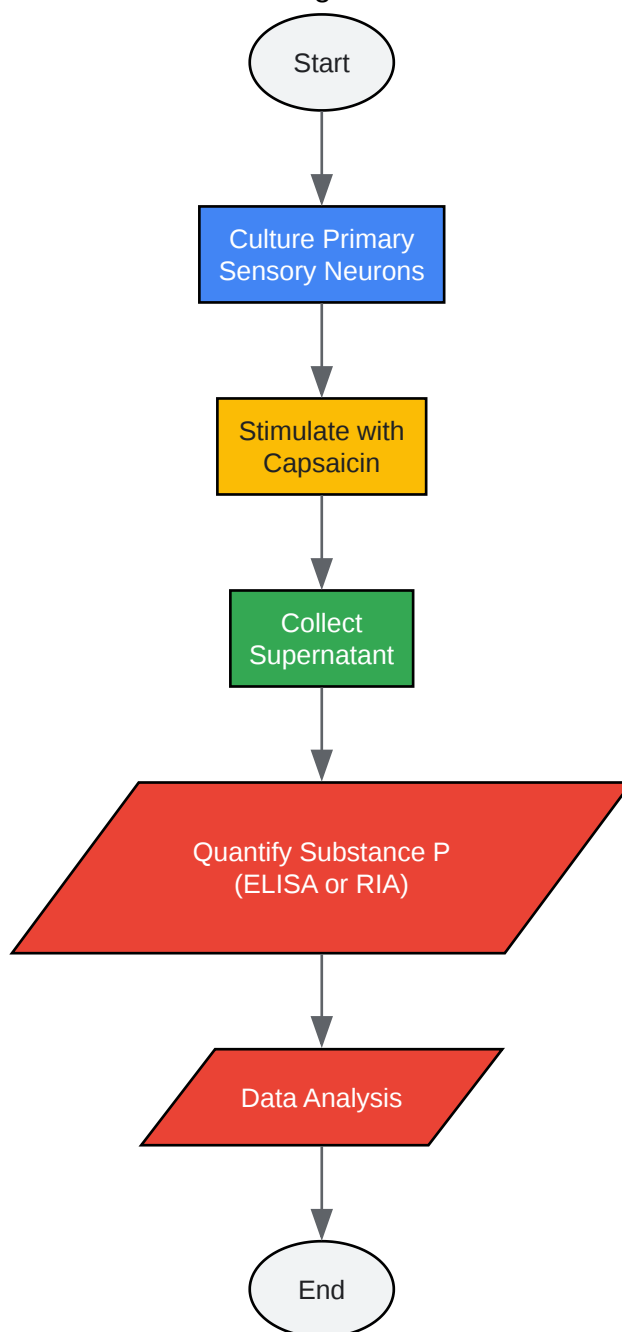
[Click to download full resolution via product page](#)

Caption: Signaling cascade of capsaicin-induced Substance P release.

Experimental Workflow for Measuring Substance P Release

The following diagram outlines the key steps in a typical experiment to measure Substance P release from primary sensory neurons.

Workflow for Measuring Substance P Release



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Substance P release measurement.

Conclusion

The methodologies described provide a robust framework for investigating Substance P release from primary sensory neurons. The choice between ELISA and RIA will depend on the specific requirements of the experiment, including sensitivity needs, sample throughput, and laboratory capabilities. Careful adherence to these protocols will enable researchers and drug development professionals to obtain reliable and reproducible data on this critical neuropeptide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substance P - Wikipedia [en.wikipedia.org]
- 2. Substance p | PPTX [slideshare.net]
- 3. The Role of Calcium in the Desensitization of Capsaicin Responses in Rat Dorsal Root Ganglion Neurons | Journal of Neuroscience [jneurosci.org]
- 4. TRPV1 Receptors and Signal Transduction - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Comparison between enzyme immunoassay and radioimmunoassay [elisakits.co.uk]
- 6. labtestsguide.com [labtestsguide.com]
- 7. mybiosource.com [mybiosource.com]
- 8. Dorsal Root Ganglia Isolation and Primary Culture to Study Neurotransmitter Release - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Generation of iPSC-Derived Human Peripheral Sensory Neurons Releasing Substance P Elicited by TRPV1 Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Capsaicin-stimulated release of substance P from cultured dorsal root ganglion neurons: involvement of two distinct mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. Biglycan Inhibits Capsaicin-Induced Substance P Release by Cultured Dorsal Root Ganglion Neurons - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Activation of the neurokinin-1 receptor by substance P triggers the release of substance P from cultured adult rat dorsal root ganglion neurons - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Measuring Substance P Release from Primary Sensory Neurons: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15747524/docs#measuring-substance-p-release-from-primary-sensory-neurons-application-notes-and-protocols\]](https://www.benchchem.com/product/b15747524/docs#measuring-substance-p-release-from-primary-sensory-neurons-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check